

Pentorex: A Technical Guide to its Chemistry, Pharmacology, and Regulatory Status

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Compound of Interest

Compound Name: Pentorex

Cat. No.: B1222034

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentorex, also known as phenpentetermine, is a stimulant drug belonging to the amphetamine family. It is structurally related to phentermine and has been investigated for its anorectic properties to aid in weight loss. This technical guide provides a comprehensive overview of **Pentorex**, focusing on its chemical identity, regulatory standing, and pharmacological profile. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

Chemical and Physical Properties

Pentorex is chemically designated as α,β -dimethylamphetamine. Its fundamental properties are summarized in the table below.

Property	Value
IUPAC Name	2-methyl-3-phenylbutan-2-amine
Synonyms	Phenpentetermine, α,β -Dimethylamphetamine
CAS Number	434-43-5
Molecular Formula	C ₁₁ H ₁₇ N
Molar Mass	163.26 g/mol
Appearance	-
Boiling Point	-
Melting Point	-
Solubility	-

Registration and Legal Status

The regulatory status of **Pentorex** is stringent, reflecting its classification as a stimulant with the potential for abuse.

Jurisdiction	Legal Status
United States	Pentorex is classified as a Schedule I controlled substance. This designation is for drugs with no currently accepted medical use and a high potential for abuse.
Europe	While specific information on Pentorex is limited, the European Medicines Agency (EMA) recommended the withdrawal of marketing authorizations for phentermine-containing medicinal products. Given the structural similarity, a similar regulatory stance on Pentorex is highly probable.
Canada	Information on the specific scheduling of Pentorex in Canada is not readily available. However, its structural analog phentermine is a Schedule IV controlled substance.
Australia	Information on the specific scheduling of Pentorex in Australia is not readily available. Phentermine is a Schedule 4 (prescription-only) medicine.

Pharmacology and Mechanism of Action

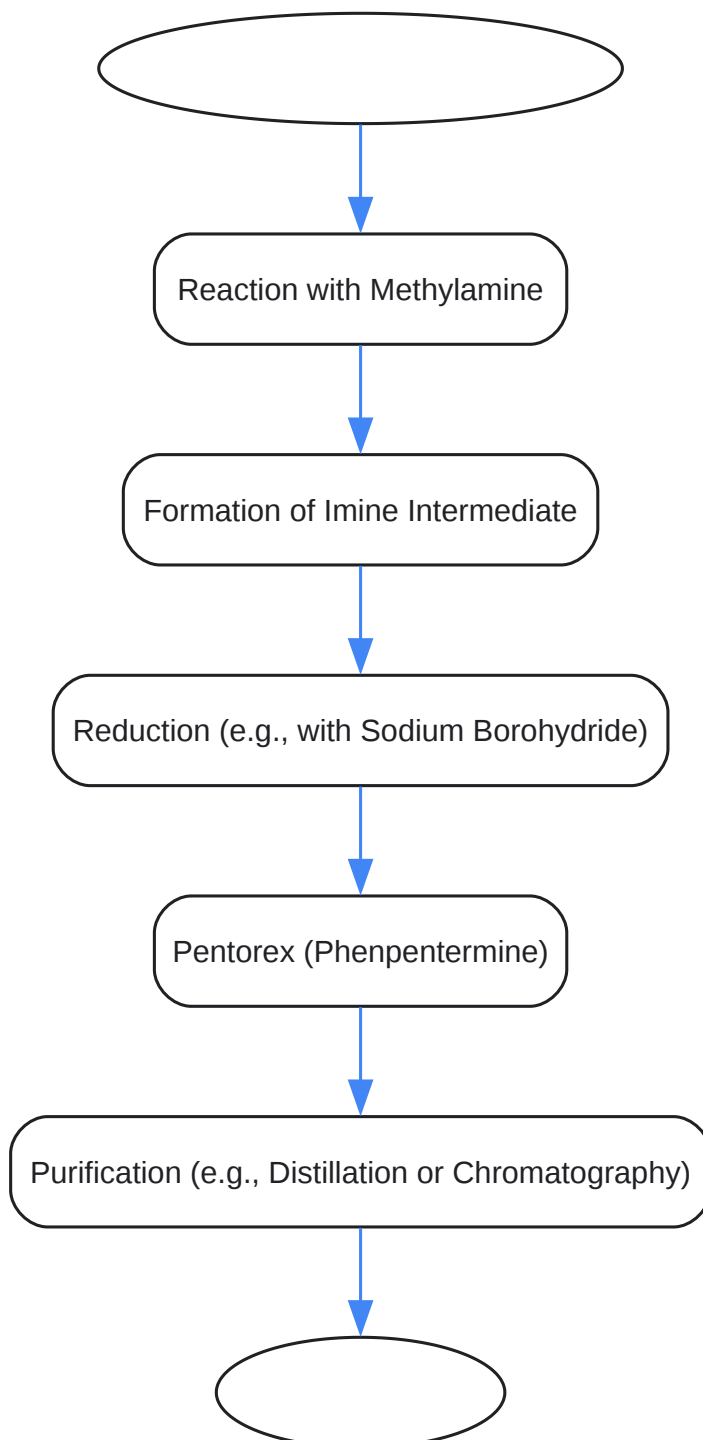
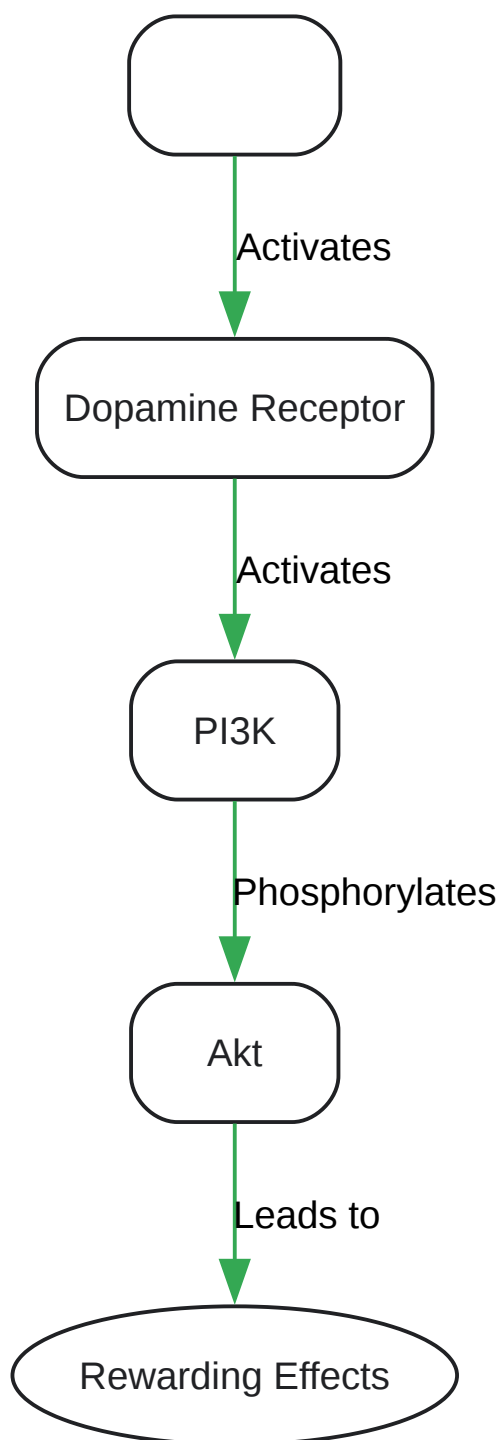
Pentorex exerts its effects primarily as a central nervous system stimulant. Its mechanism of action is believed to be similar to that of its close analog, phentermine.

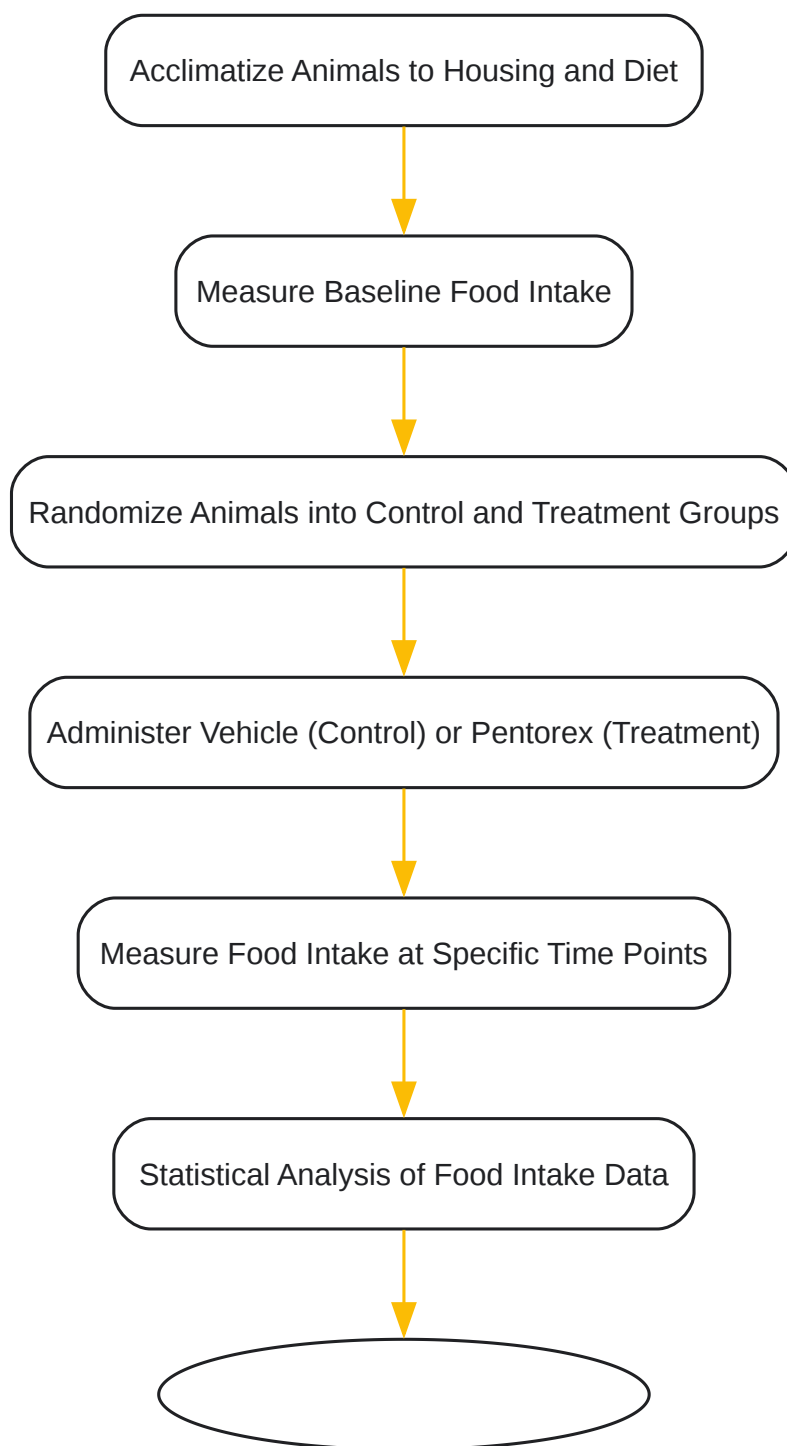
Primary Mechanism:

Pentorex acts as a sympathomimetic amine, stimulating the release of the neurotransmitters norepinephrine and, to a lesser extent, dopamine from nerve terminals in the brain. This increase in catecholamine levels in the synaptic cleft leads to the activation of adrenergic and dopaminergic receptors, resulting in a suppression of appetite.

Signaling Pathway for Rewarding Effects (based on Phentermine):

Studies on phentermine have indicated that its rewarding effects, which contribute to its abuse potential, are mediated through the phosphoinositide 3-kinase (PI3K)/Akt signaling pathway in the nucleus accumbens, a key brain region involved in reward and addiction.





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